

# Physical properties of 3-Fluorobenzoylacetonitrile (melting point, solubility)

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## Compound of Interest

Compound Name: **3-Fluorobenzoylacetonitrile**

Cat. No.: **B1302146**

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## Technical Guide: Physicochemical Properties of 3-Fluorobenzoylacetonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **3-Fluorobenzoylacetonitrile**, a key chemical intermediate. The information herein is intended to support research, development, and manufacturing activities by providing accurate data on its melting point and solubility characteristics.

## Core Physical Properties

**3-Fluorobenzoylacetonitrile** is a fluorinated aromatic ketone with a nitrile group. Its chemical structure influences its physical characteristics and reactivity.

Structure:

- Systematic Name: 3-(3-Fluorophenyl)-3-oxopropanenitrile
- Synonyms: **3-Fluorobenzoylacetonitrile**
- CAS Number: 21667-61-8

- Molecular Formula: C<sub>9</sub>H<sub>6</sub>FNO
- Molecular Weight: 163.15 g/mol

## Quantitative Physical Data

The following table summarizes the key physical property of **3-Fluorobenzoylacetonitrile**.

Property	Value
Melting Point	69-70 °C

## Solubility Profile

The solubility of a compound is critical for its application in synthesis, formulation, and biological assays.

Solvent	Solubility
Water	Insoluble
Acetone	Slightly Soluble
Chloroform	Slightly Soluble
Methanol	Very Slightly Soluble

## Experimental Protocols

While specific experimental records for the determination of the physical properties of **3-Fluorobenzoylacetonitrile** are not publicly available, the following sections describe standard laboratory procedures that are widely accepted for determining the melting point and assessing the solubility of organic compounds.

### Melting Point Determination (Capillary Method)

The melting point of a solid is a crucial indicator of its purity. A sharp melting range typically signifies a high-purity compound.

### Methodology:

- Sample Preparation: A small quantity of dry, finely powdered **3-Fluorobenzoylacetone** is packed into a glass capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which is equipped with a calibrated thermometer or an electronic temperature sensor.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperatures at which the substance first begins to melt and when it becomes completely liquid are recorded. This range is reported as the melting point.

## Solubility Assessment (Qualitative)

A general understanding of a compound's solubility in various solvents is essential for reaction setup, purification, and formulation.

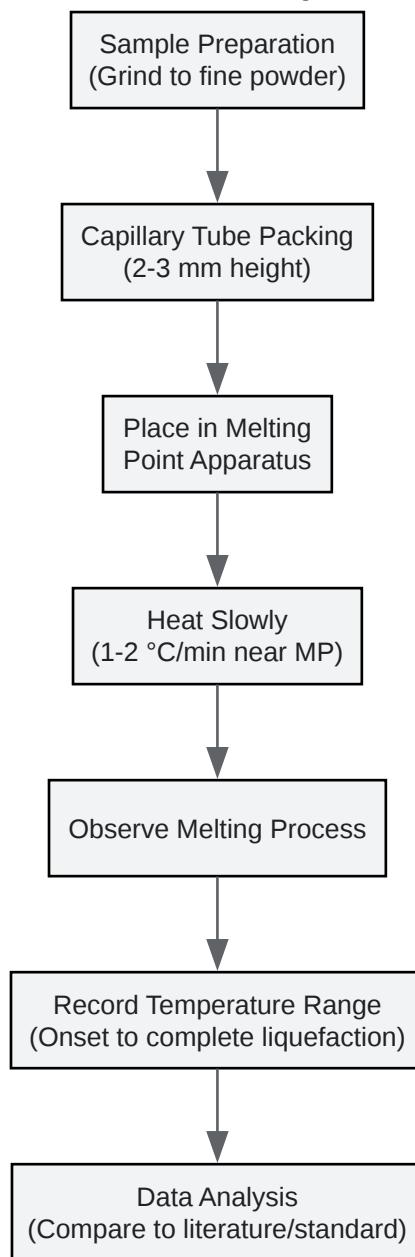
### Methodology:

- Solvent Selection: A range of representative solvents (polar protic, polar aprotic, and nonpolar) are selected.
- Sample Addition: A small, measured amount of **3-Fluorobenzoylacetone** (e.g., 10 mg) is added to a test tube containing a specific volume of the chosen solvent (e.g., 1 mL).
- Observation: The mixture is agitated at a constant temperature (typically room temperature) and visually inspected for dissolution.
- Classification: The solubility is classified based on the amount of solute that dissolves in the solvent. Terms like "soluble," "slightly soluble," or "insoluble" are used to describe the observation.

## Visualizations

The following diagram illustrates a standard workflow for the experimental determination of a compound's melting point.

## Experimental Workflow for Melting Point Determination

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Caption: Workflow for Melting Point Determination.

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